

Dissolving Fluo-5N AM in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *Fluo-5N*
Cat. No.: *B1264630*

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This document provides a detailed guide for the proper dissolution and handling of **Fluo-5N AM** in dimethyl sulfoxide (DMSO). **Fluo-5N AM** is a cell-permeant fluorescent indicator used for measuring intracellular calcium concentrations, particularly suited for detecting levels in the range of 1 μ M to 1 mM, which would saturate indicators with higher calcium affinity like Fluo-4. [1][2][3] Accurate preparation of **Fluo-5N AM** stock and working solutions is critical for reliable and reproducible experimental results in applications such as confocal microscopy, flow cytometry, and microplate-based screening assays.[1][2]

Data Presentation: Quantitative Summary

The following table summarizes the required volumes of high-quality, anhydrous DMSO to prepare stock solutions of **Fluo-5N AM** at various concentrations, based on its molecular weight of 1127.92 g/mol .[1]

Mass of Fluo-5N, AM	1 mM Stock Solution	2 mM Stock Solution	5 mM Stock Solution	10 mM Stock Solution
10x50 µg (0.5 mg total)	443.29 µL	221.65 µL	88.66 µL	44.33 µL
1 mg	886.59 µL	443.29 µL	177.32 µL	88.66 µL
5 mg	4.43 mL	2.22 mL	886.59 µL	443.29 µL
10 mg	8.87 mL	4.43 mL	1.77 mL	886.59 µL

Experimental Protocols

Materials Required

- **Fluo-5N**, AM (acetoxymethyl ester)
- High-quality, anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge
- Pipettes and sterile pipette tips
- Sterile microcentrifuge tubes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of Fluo-5N AM Stock Solution in DMSO

This protocol outlines the steps to prepare a concentrated stock solution of **Fluo-5N** AM in DMSO. A concentration of 2 to 5 mM is recommended for the stock solution.^{[2][4]}

- **Equilibration:** Allow the vial of **Fluo-5N** AM powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.

- Reconstitution: Add the appropriate volume of anhydrous DMSO to the vial of **Fluo-5N AM** to achieve the desired concentration (refer to the data table above). For example, to prepare a 2 mM stock solution from 1 mg of **Fluo-5N AM**, add 443.29 μ L of anhydrous DMSO.[5]
- Dissolution: Vortex the solution thoroughly until the **Fluo-5N AM** is completely dissolved. Brief centrifugation can help to collect all the solution at the bottom of the vial.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes in tightly sealed vials.[6] Store the aliquots at -20°C , protected from light and moisture.[5] Under these conditions, the stock solution should be stable for up to three months.[5]

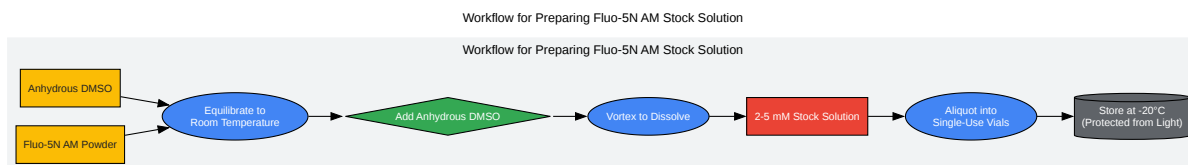
Protocol 2: Preparation of Fluo-5N AM Working Solution

This protocol describes the dilution of the DMSO stock solution to a final working concentration for cell loading. The final concentration for cell loading is typically between 2 to 5 μ M, but the optimal concentration should be determined empirically for the specific cell type and experimental conditions.[5][6]

- Thawing: On the day of the experiment, thaw an aliquot of the **Fluo-5N AM** DMSO stock solution to room temperature.[2]
- Dilution: Prepare the working solution by diluting the stock solution into a physiological buffer of choice, such as Hanks' Balanced Salt Solution with HEPES (HHBS).[2]
- Addition of Pluronic® F-127 (Optional but Recommended): To improve the aqueous solubility of the AM ester and facilitate cell loading, the non-ionic detergent Pluronic® F-127 can be added to the working solution at a final concentration of 0.02% to 0.04%.[4][5] This can be achieved by mixing the **Fluo-5N AM** DMSO stock with a 20% (w/v) Pluronic® F-127 solution in DMSO before diluting in the buffer.[7]
- Addition of Probenecid (Optional): If the cells express organic anion transporters, which can extrude the de-esterified dye, probenecid may be added to the working solution at a final concentration of 1-2.5 mM to reduce dye leakage.[4][5]
- Final Preparation and Use: Ensure the working solution is well-mixed before adding it to the cells. The working solution should be used promptly after preparation.

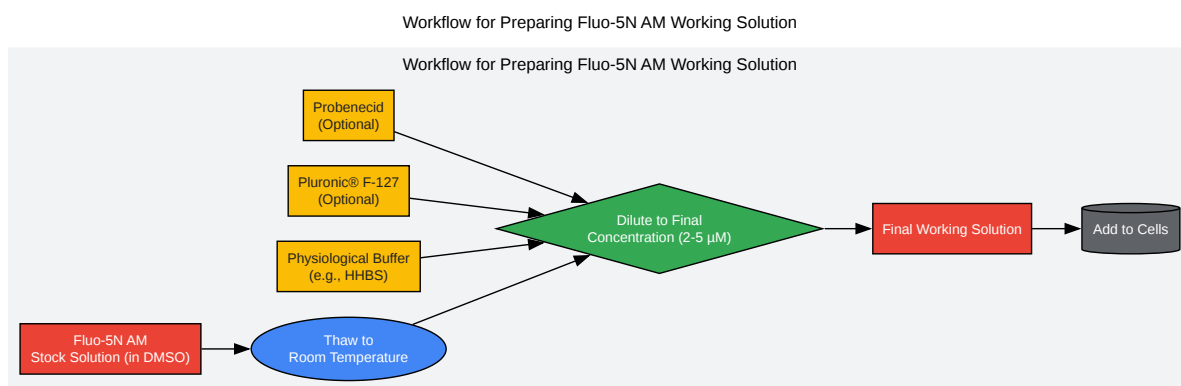
Visualizations

The following diagrams illustrate the key processes involved in preparing **Fluo-5N AM** solutions.



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Caption: Preparation of **Fluo-5N AM** Stock Solution.



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Caption: Preparation of **Fluo-5N** AM Working Solution.

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